

Improving the stability of ODM-204 in solution

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Compound of Interest

Compound Name: ODM-204

Cat. No.: B3419984

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Technical Support Center: ODM-204

Welcome to the technical support center for **ODM-204**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stable handling and use of **ODM-204** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **ODM-204** and what is its mechanism of action?

ODM-204 is a nonsteroidal dual inhibitor of both the androgen receptor (AR) and the CYP17A1 enzyme.^{[1][2]} Its dual-action mechanism involves blocking the androgen receptor with high affinity and specificity, and inhibiting CYP17A1, a crucial enzyme in the synthesis of androgens like testosterone.^[2] This combined action effectively dampens androgenic signaling, which is critical for the growth of certain cancer cells, particularly in castration-resistant prostate cancer (CRPC).^{[1][2][3]}

Q2: What are the basic physicochemical properties of **ODM-204**?

ODM-204 is a hydrophobic molecule. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ F ₃ N ₄	[Vertex AI Search]
Molecular Weight	374.40 g/mol	[Vertex AI Search]
Appearance	Solid crystalline compound	[4]
Solubility	Soluble in DMSO, insoluble in water	[Vertex AI Search]

Q3: How should I prepare a stock solution of **ODM-204**?

Due to its hydrophobicity, **ODM-204** should be dissolved in an organic solvent. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. For best practices on preparing stock solutions, please refer to the detailed protocol in the Troubleshooting Guide section.

Q4: How should I store the solid compound and its stock solution?

Proper storage is crucial to maintain the integrity of **ODM-204**.

Form	Storage Condition	Duration
Solid (lyophilized powder)	-20°C or -80°C, protected from light	Long-term
DMSO Stock Solution	-20°C or -80°C in small, single-use aliquots	Up to 3-6 months

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into volumes suitable for single experiments.

Q5: I observed precipitation when diluting my **ODM-204** DMSO stock into aqueous media. What should I do?

Precipitation is a common issue with hydrophobic compounds like **ODM-204** when they are introduced into an aqueous environment. This is often due to "solvent shock." Please refer to

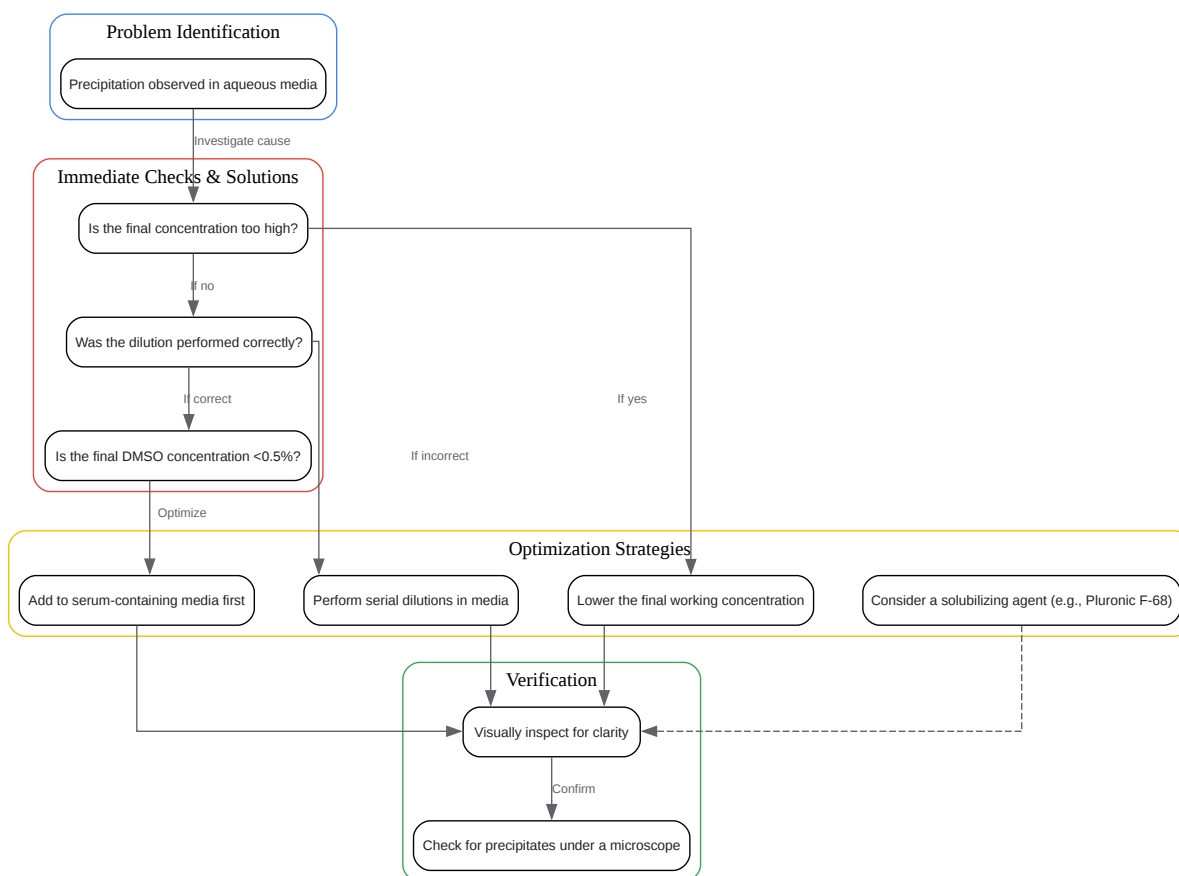
the "Troubleshooting Precipitation" section for a step-by-step guide to resolve this issue.

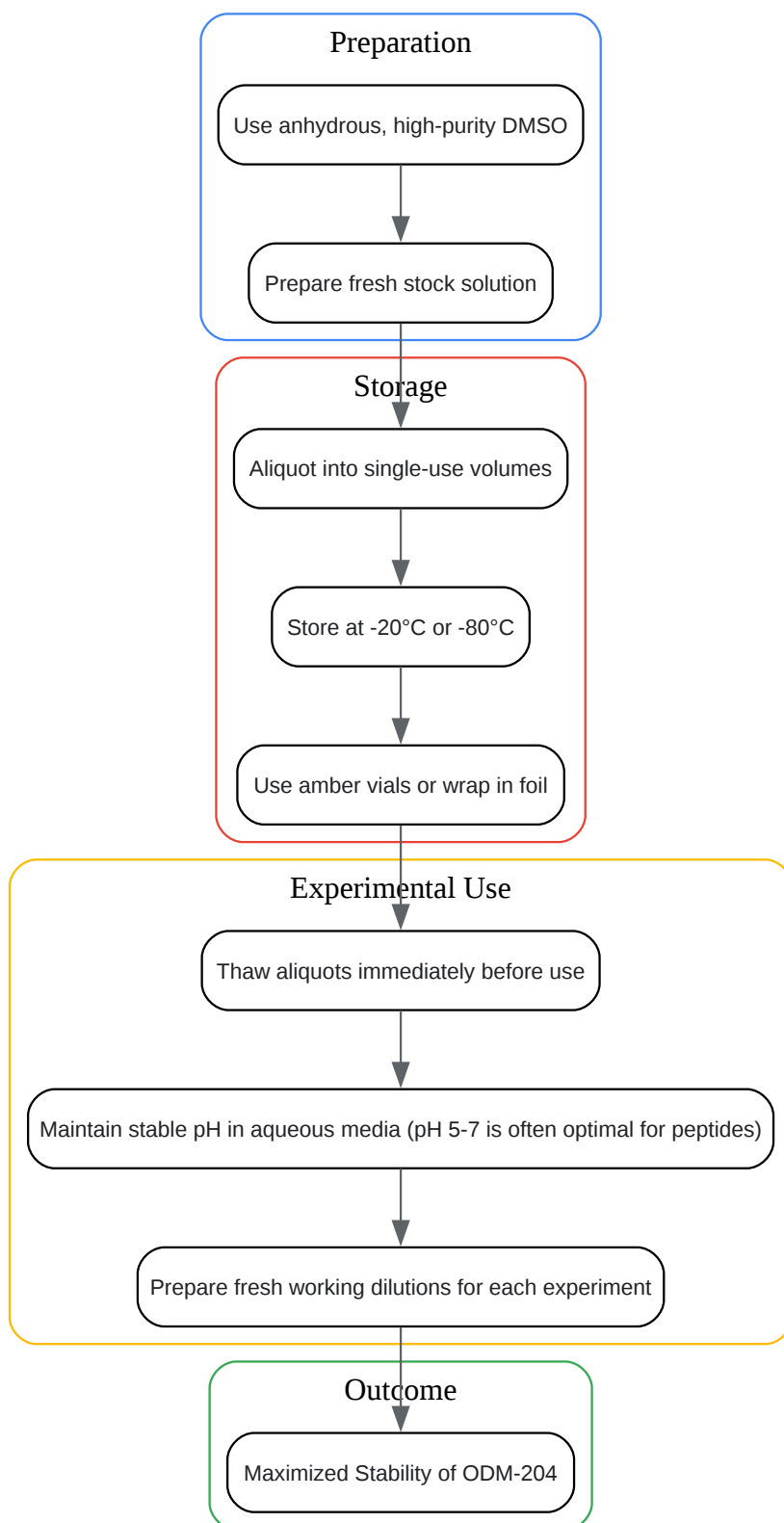
Troubleshooting Guides

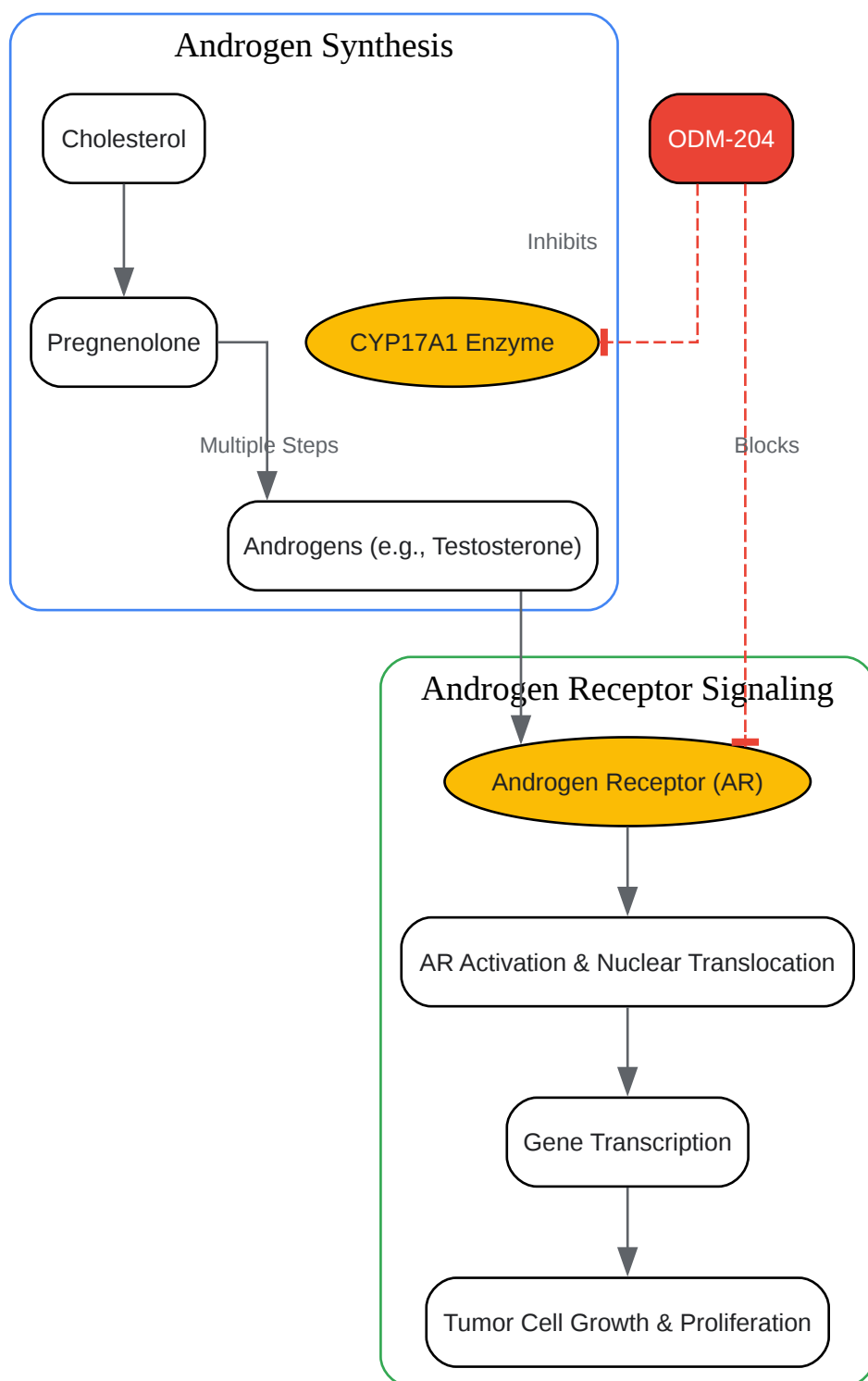
Issue 1: Precipitation of **ODM-204** in Aqueous Solution (e.g., Cell Culture Media)

Precipitation can lead to inaccurate dosing and potential cellular toxicity. The following workflow can help you troubleshoot and prevent this issue.

Troubleshooting Workflow for **ODM-204** Precipitation







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References

- 1. ODM-204, a Novel Dual Inhibitor of CYP17A1 and Androgen Receptor: Early Results from Phase I Dose Escalation in Men with Castration-resistant Prostate Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery and development of ODM-204: A Novel nonsteroidal compound for the treatment of castration-resistant prostate cancer by blocking the androgen receptor and inhibiting CYP17A1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Buy ODM-204 (EVT-1535262) [evitachem.com]
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